

safe handling and storage of hygroscopic magnesium bromide hexahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium;bromide;hexahydrate

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Technical Support Center: Magnesium Bromide Hexahydrate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of hygroscopic magnesium bromide hexahydrate.

Properties of Magnesium Bromide Hexahydrate

A summary of the key physical and chemical properties of magnesium bromide hexahydrate is provided below.

Property	Value	Citations
Chemical Formula	MgBr ₂ ·6H ₂ O	[1][2][3]
Molecular Weight	292.20 g/mol	[2][4]
Appearance	White crystalline solid	[2][4][5]
Melting Point	172 °C (decomposes)	[4]
Solubility	Very soluble in water	[4][6]
Density	2.0 g/cm ³	[2][4][7]
pH	6.5 - 8 (5% solution at 20 °C)	[1]

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses common issues and questions regarding the handling and use of magnesium bromide hexahydrate in a laboratory setting.

My solid magnesium bromide hexahydrate appears wet or has formed clumps. What should I do?

- **Problem:** Magnesium bromide hexahydrate is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere.^[6] This can lead to the material appearing damp, forming clumps, or even completely dissolving.
- **Cause:** Improper storage in a non-airtight container or exposure to a humid environment.
- **Solution:**
 - Always store magnesium bromide hexahydrate in a tightly sealed container.^{[4][6][8]}
 - For long-term storage, keep the container in a desiccator with a suitable drying agent (e.g., silica gel) or in a dry, well-ventilated area away from moisture.^{[4][6][8]}
 - If clumping is minor, the material can sometimes be gently broken up in a glove box or a controlled low-humidity environment before weighing. However, be aware that the water content may have changed, which will affect the accuracy of your solution concentrations. For experiments requiring high precision, it is recommended to use a fresh, unopened container of the reagent.

I am having trouble getting an accurate weight of the powder. The mass keeps increasing on the balance. Why is this happening?

- **Problem:** The mass of the magnesium bromide hexahydrate is unstable and continuously increases during weighing.
- **Cause:** Due to its hygroscopic nature, the compound is actively absorbing moisture from the air while on the balance pan.^[6]

- Solution:
 - Minimize the time the compound is exposed to the open air.
 - Use a weighing boat or vial with a lid. Tare the balance with the lidded container, add the compound quickly, and close the lid before recording the final mass.
 - For highly sensitive experiments, perform all weighing and handling inside a glove box with a controlled inert atmosphere (e.g., nitrogen or argon).

What are the appropriate personal protective equipment (PPE) for handling magnesium bromide hexahydrate?

- Problem: Uncertainty about the necessary safety precautions when working with this chemical.
- Answer: It is crucial to use proper PPE to avoid irritation and ensure personal safety. Recommended PPE includes:
 - Eye Protection: Safety glasses with side shields, safety goggles, or a face shield.[\[4\]](#)[\[5\]](#)
 - Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat or other protective clothing.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Respiratory Protection: If there is a risk of generating dust, handle the material in a chemical fume hood.[\[4\]](#) If a fume hood is not available and dust is present, a NIOSH-approved respirator should be worn.[\[4\]](#)[\[6\]](#)

How should I properly store a solution of magnesium bromide hexahydrate?

- Problem: Ensuring the stability and integrity of a prepared magnesium bromide solution.
- Solution:
 - Store aqueous solutions of magnesium bromide in tightly sealed, clearly labeled containers.
 - Keep the solution in a cool, dry place.[\[1\]](#)[\[6\]](#)

- While the salt itself is stable, prolonged storage of solutions may be susceptible to microbial growth, depending on the purity of the water used and the storage conditions. For sterile applications, consider sterile filtering the solution into a sterile container.

Experimental Protocol: Preparation of a 1M Magnesium Bromide Aqueous Solution

This protocol outlines the steps for preparing a 1 Molar (1M) aqueous solution of magnesium bromide hexahydrate.

Materials:

- Magnesium Bromide Hexahydrate ($\text{MgBr}_2 \cdot 6\text{H}_2\text{O}$)
- Deionized or distilled water
- Volumetric flask (appropriate size, e.g., 100 mL)
- Beaker
- Glass stirring rod or magnetic stirrer with stir bar
- Spatula
- Weighing boat
- Analytical balance
- Appropriate PPE (safety goggles, gloves, lab coat)

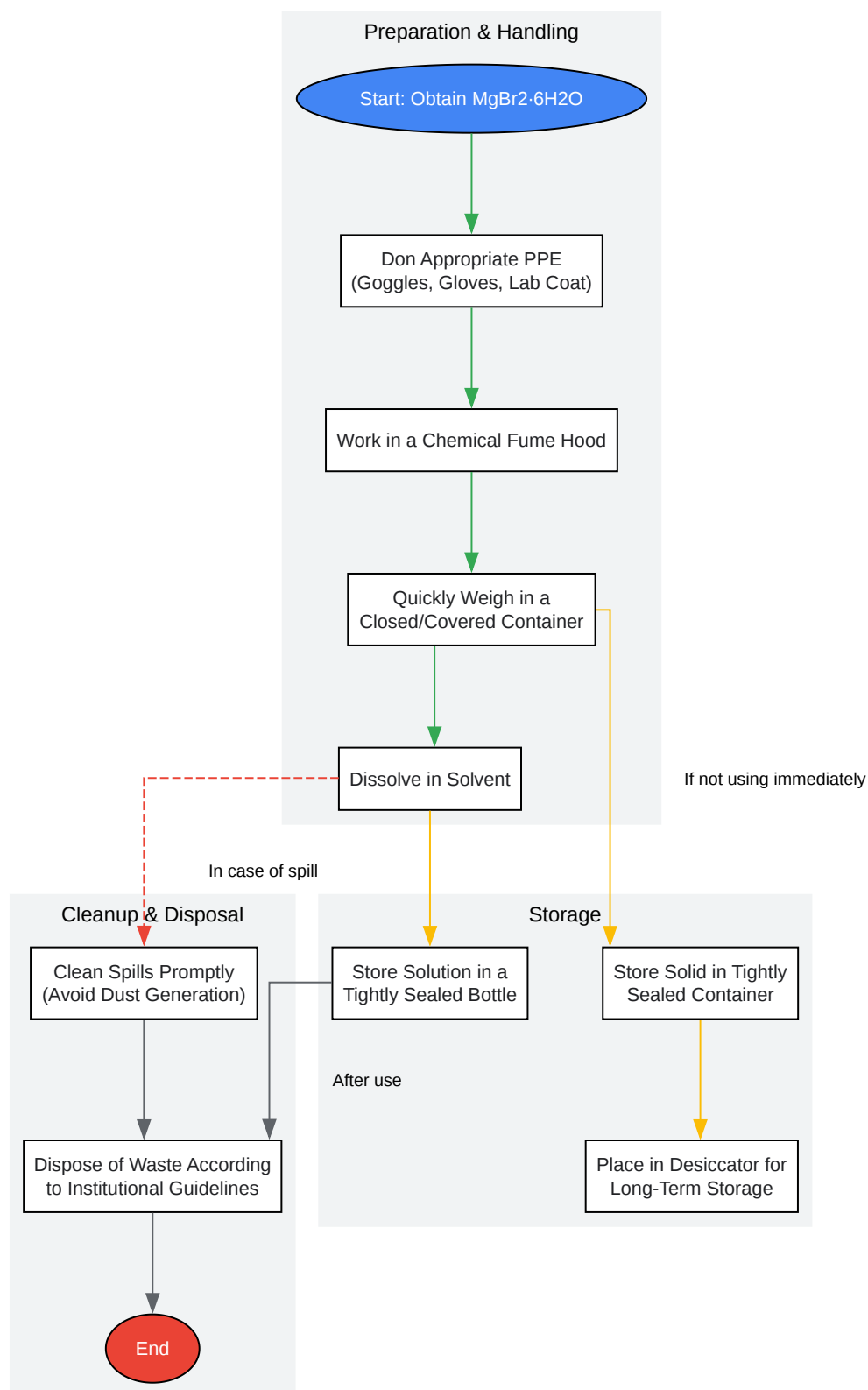
Procedure:

- Calculation: Determine the mass of magnesium bromide hexahydrate needed. For a 1M solution, you will need 292.20 g per liter. To make 100 mL of a 1M solution, you will need 29.22 g.
- Weighing:

- Place a weighing boat on the analytical balance and tare it.
- Quickly and carefully weigh out the calculated mass of magnesium bromide hexahydrate. Minimize exposure to air to prevent absorption of moisture.
- Dissolution:
 - Transfer the weighed powder into a beaker containing approximately half of the final desired volume of deionized water (e.g., 50 mL for a 100 mL solution).
 - Stir the mixture with a glass rod or use a magnetic stirrer until the solid is completely dissolved. Magnesium bromide hexahydrate is very soluble in water.^[4]
- Final Volume Adjustment:
 - Carefully transfer the dissolved solution from the beaker into the volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the compound is transferred.
 - Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Mixing and Storage:
 - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
 - Transfer the final solution to a clearly labeled and tightly sealed storage bottle.

Visual Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of hygroscopic magnesium bromide hexahydrate.



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Caption: Workflow for safe handling and storage of magnesium bromide hexahydrate.

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- To cite this document: BenchChem. [safe handling and storage of hygroscopic magnesium bromide hexahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14764456#safe-handling-and-storage-of-hygroscopic-magnesium-bromide-hexahydrate]

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